

4-Cyanobenzoyl Fluoride: A Comprehensive Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: 4-Cyanobenzoyl fluoride

Cat. No.: B15369123

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the health and safety information for **4-Cyanobenzoyl fluoride**, a reactive acyl fluoride utilized in organic synthesis. Due to the limited availability of specific toxicological data for this compound, this document emphasizes a precautionary approach, drawing inferences from the well-documented hazards of structurally related acyl halides and its potential hydrolysis products, namely 4-cyanobenzoic acid and hydrofluoric acid (HF). The primary toxicological concern stems from the facile hydrolysis of the acyl fluoride moiety upon contact with moisture, leading to the in situ generation of highly corrosive and toxic HF.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **4-Cyanobenzoyl fluoride** is presented in Table 1. These properties are essential for understanding its behavior and for designing appropriate handling and storage procedures.

Property	Value	Reference
CAS Number	77976-02-4	[1]
Molecular Formula	C ₈ H ₄ FNO	[1]
Molecular Weight	149.12 g/mol	[1]
Appearance	Not specified (likely a solid or liquid)	
Boiling Point	Not determined	
Melting Point	Not determined	
Solubility	Reacts with water	[2]

Hazard Identification and GHS Classification

While a specific GHS classification for **4-Cyanobenzoyl fluoride** is not uniformly available, the hazards can be inferred from related compounds and its reactivity. The primary hazards are associated with its reactivity, corrosivity upon hydrolysis, and the toxicity of its hydrolysis products. A composite GHS classification based on available data for similar compounds is presented in Table 2.

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3	Danger	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	Danger	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	Danger	H331: Toxic if inhaled
Skin Corrosion/Irritation	Category 1B	Danger	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	Danger	H318: Causes serious eye damage
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	Warning	H335: May cause respiratory irritation

Note: This classification is based on the anticipated hazards from hydrolysis to hydrofluoric acid and the properties of similar acyl halides. Official classification may vary.

Toxicology

Direct toxicological studies on **4-Cyanobenzoyl fluoride** are not readily available in the public domain. The toxicological profile is therefore dominated by the hazards of hydrofluoric acid, which is formed upon contact with water or moisture.

Mechanism of Toxicity: The primary mechanism of toxicity is the reaction of the acyl fluoride with water (e.g., in mucous membranes, on the skin, or in the gastrointestinal tract) to form hydrofluoric acid. The fluoride ion (F^-) is a small, highly electronegative ion that can penetrate tissues deeply. It binds avidly to divalent cations, particularly calcium (Ca^{2+}) and magnesium (Mg^{2+}), leading to severe electrolyte imbalances. This depletion of essential cations disrupts cellular processes, leading to cell death and tissue necrosis.[3] The pain associated with HF

burns is often delayed but is typically severe and disproportionate to the initial appearance of the affected area.

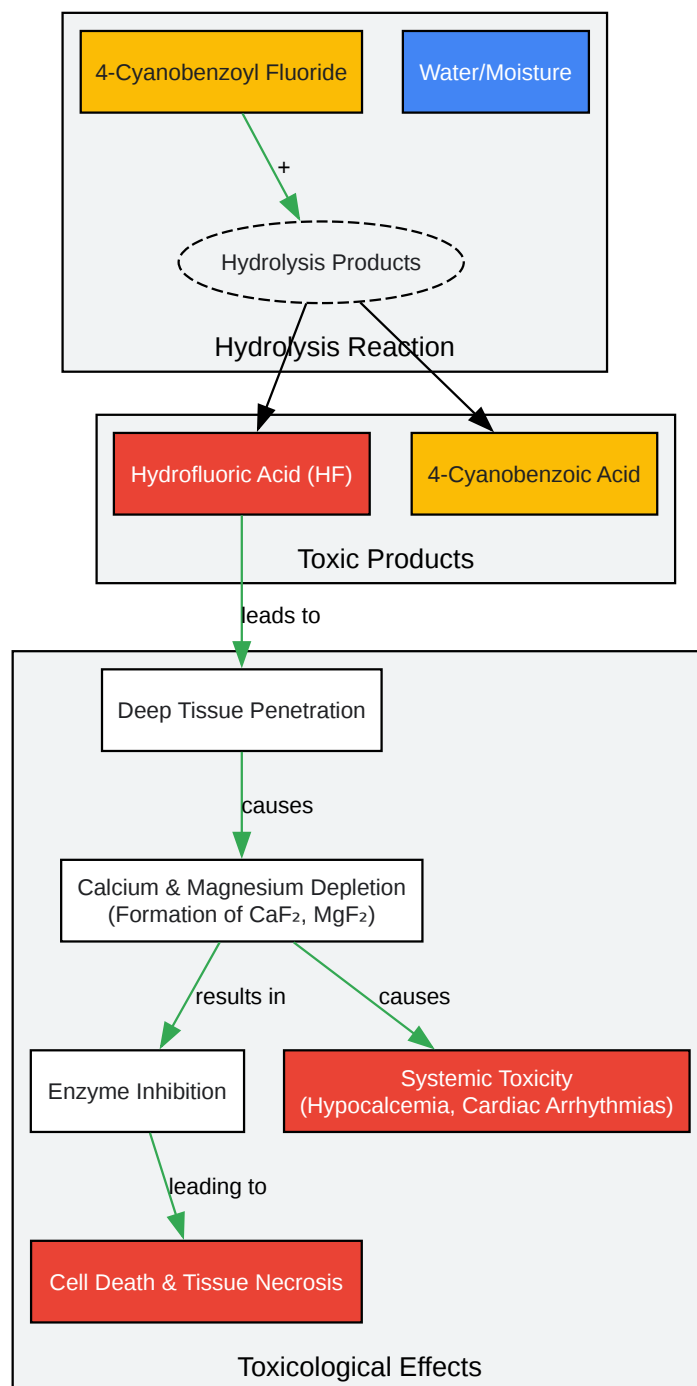


Figure 1: Hydrolysis and Primary Toxicity Mechanism

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Caption: Figure 1: Hydrolysis of **4-Cyanobenzoyl Fluoride** and the subsequent cascade of toxic effects.

Acute Toxicity:

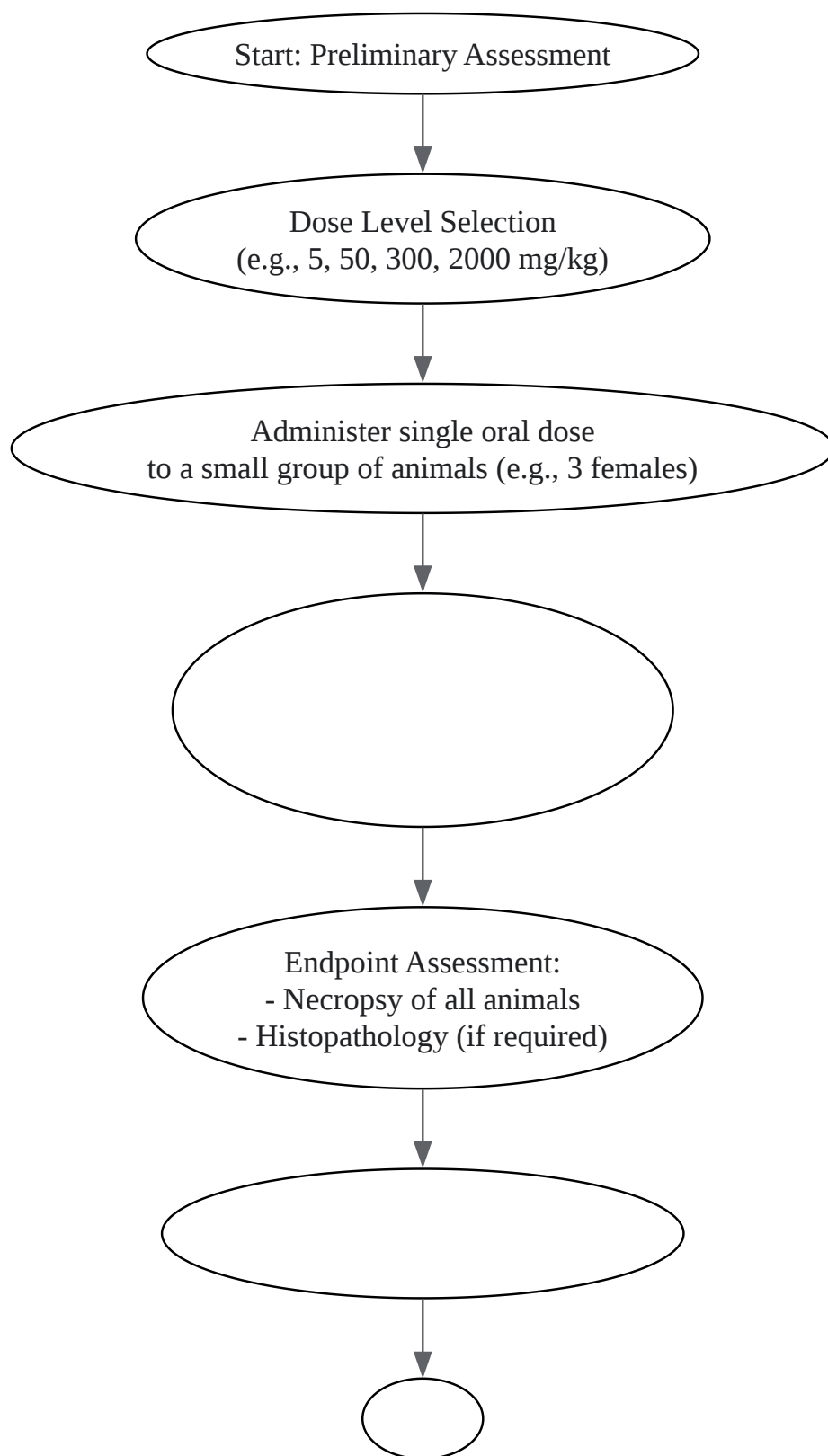
- Oral: Ingestion is expected to be highly toxic. It will cause immediate and severe burns to the mouth, throat, esophagus, and stomach due to the formation of HF.[4] Systemic fluoride poisoning can occur rapidly, leading to hypocalcemia, cardiac arrhythmias, and potentially death.[3]
- Dermal: Contact with the skin will cause severe chemical burns. The onset of pain may be delayed, which can lead to more extensive damage if not promptly decontaminated.[4] Systemic absorption through the skin can occur, leading to life-threatening systemic toxicity.
- Inhalation: Inhalation of vapors or aerosols will cause severe irritation and burns to the respiratory tract, potentially leading to pulmonary edema.[5] Systemic toxicity can also result from inhalation.

Chronic Toxicity: Long-term exposure to low levels of fluorides can lead to skeletal fluorosis, a condition characterized by the hardening of bones and joint stiffness.[6]

Experimental Protocols

As no specific toxicological studies for **4-Cyanobenzoyl fluoride** have been published, this section outlines standard methodologies that would be employed to assess its toxicity. These are based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Experimental Workflow for Acute Oral Toxicity (based on OECD Guideline 423):



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Caption: Figure 3: A systematic workflow for conducting a risk assessment for laboratory chemicals.

In conclusion, while specific toxicological data for **4-Cyanobenzoyl fluoride** is lacking, its chemical nature as an acyl fluoride necessitates stringent safety precautions. The primary hazard is the formation of hydrofluoric acid upon contact with moisture, which can cause severe burns and life-threatening systemic toxicity. All handling should be performed with appropriate engineering controls and personal protective equipment, and emergency procedures should be well-understood by all personnel.

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